

(Z)-Azoxystrobin CAS number and nomenclature

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Compound of Interest

Compound Name: (Z)-Azoxystrobin

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An In-depth Technical Guide to (Z)-Azoxystrobin

This technical guide provides a comprehensive overview of **(Z)-Azoxystrobin**, including its chemical identity, physicochemical properties, mechanism of action, synthesis, and analytical methods. This document is intended for researchers, scientists, and professionals involved in drug development and related fields.

Nomenclature and Chemical Identity

Azoxystrobin exists as two geometric isomers, the (E)- and (Z)-isomers. The (E)-isomer is the more common and biologically active form found in commercial fungicide formulations.^[1] The (Z)-isomer is often considered an impurity.^[2]

Identifier	(Z)-Azoxystrobin	(E)-Azoxystrobin
CAS Number	143130-94-3	131860-33-8[3]
IUPAC Name	methyl (Z)-2-[2-[6-(2-cyanophenoxy)pyrimidin-4-yl]oxyphenyl]-3-methoxyprop-2-enoate	methyl (E)-2-[2-[6-(2-cyanophenoxy)pyrimidin-4-yloxy]phenyl]-3-methoxyacrylate[3]
Molecular Formula	C ₂₂ H ₁₇ N ₃ O ₅	C ₂₂ H ₁₇ N ₃ O ₅ [3]
Molecular Weight	403.39 g/mol	403.39 g/mol [3]
Synonyms	(Z)-Methyl 2-(2-((6-(2-cyanophenoxy)pyrimidin-4-yl)oxy)phenyl)-3-methoxyacrylate	Amistar, Quadris, Heritage[4]

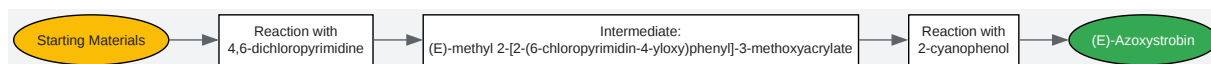
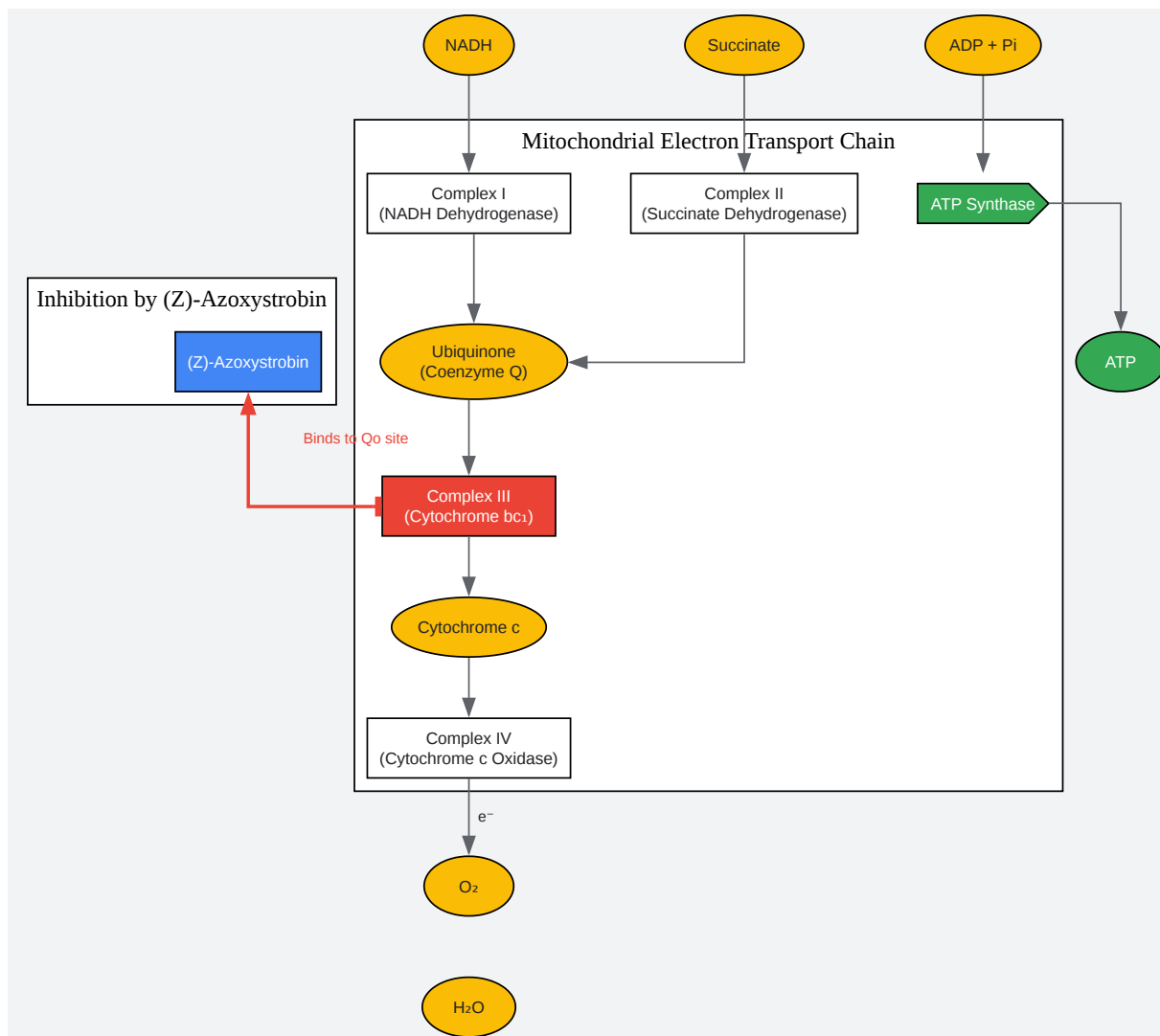
Physicochemical Properties

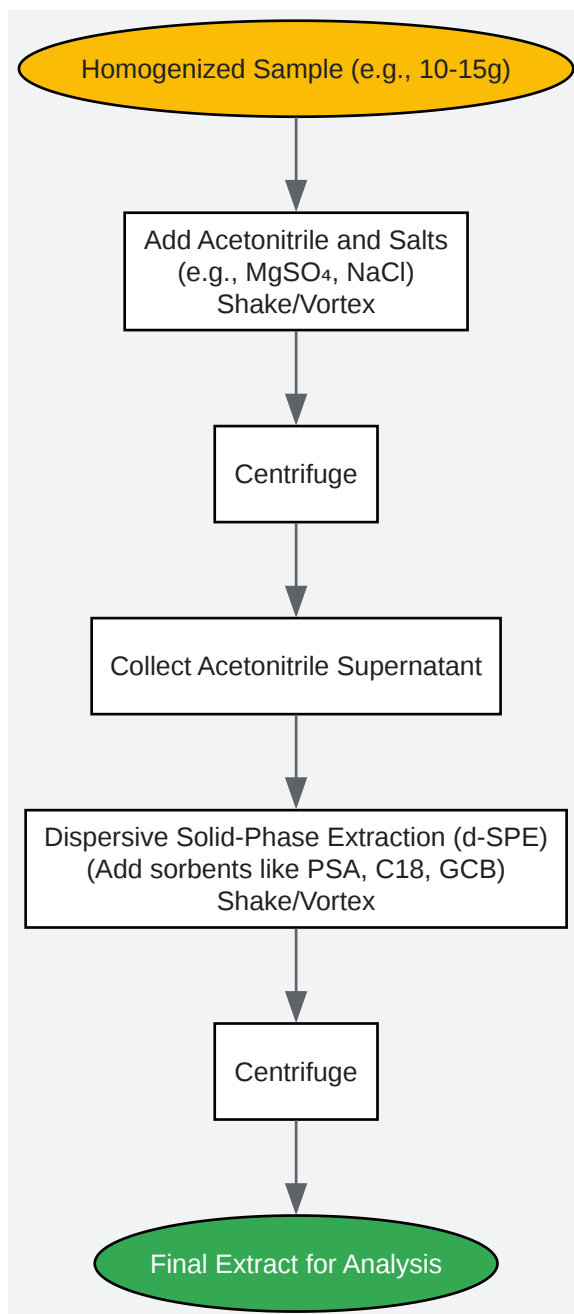
The physicochemical properties of the (E)-isomer, azoxystrobin, are well-documented. Data for the (Z)-isomer is less common.

Property	(E)-Azoxystrobin
Physical State	White crystalline solid[4]
Melting Point	116 °C[3]
Density	1.33 g/cm ³
Vapor Pressure	8.3 x 10 ⁻¹³ mm Hg at 25 °C[4]
Solubility in Water	6.7 mg/L at 20 °C[3]
log P (Octanol/Water)	2.50 at 20 °C[4]
Solubility in Organic Solvents (g/L at 20°C)	Hexane: 0.057, Methanol: 20, Toluene: 55, Acetone: 86, Ethyl acetate: 130, Acetonitrile: 340, Dichloromethane: 400[4]

Mode of Action

Azoxystrobin, like other strobilurin fungicides, acts by inhibiting mitochondrial respiration.[3] It specifically targets the Quinone outside (Qo) site of the cytochrome bc₁ complex (Complex III) in the mitochondrial electron transport chain.[5][6] This binding blocks the transfer of electrons from ubiquinol to cytochrome c, which in turn halts the production of ATP, the energy currency of the cell.[3] This disruption of energy metabolism prevents fungal spore germination and mycelial growth.[7]





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